

Technical Support Center: Edaravone Chlorination & Impurity Control

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Compound of Interest

Compound Name: *3-Chloro-5-methyl-1-phenyl-1H-pyrazole*

CAS No.: 86635-76-9

Cat. No.: B3290659

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Topic: Minimizing Side Products in Edaravone Chlorination Applicable For: Synthetic Process Optimization, Impurity Profiling, Degradation Analysis Version: 2.1 (Current)

Core Reaction Logic & Mechanism

Before troubleshooting, it is critical to understand why side products form. Edaravone exists in a tautomeric equilibrium (Keto

Enol). The C-4 position is the nucleophilic center.

- The Goal: Selective Monochlorination (Target: 4-chloroedaravone).
- The Problem: The C-4 position remains reactive after the first chlorination. The introduction of a Chlorine atom (an electron-withdrawing group via induction, but electron-donating via resonance) modifies the reactivity of the remaining C-4 proton.
- The Result: Without strict kinetic control, the reaction proceeds to 4,4-dichloroedaravone (over-chlorination) or generates oxidative dimers (Rubazonic acid derivatives) which appear

as pink/red impurities.

Reaction Pathway Visualization

The following diagram illustrates the critical branch points where side products are generated.

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